

Application Notes and Protocols for PF-02575799 in Rat Models of Dyslipidemia

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Compound of Interest		
Compound Name:	PF-02575799	
Cat. No.:	B1679673	Get Quote

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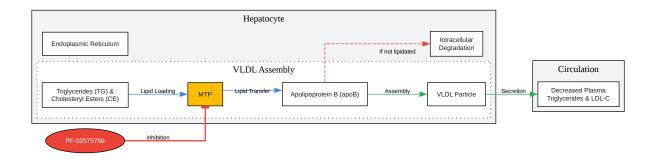
Introduction

PF-02575799 is a potent inhibitor of the microsomal triglyceride transfer protein (MTP), a key enzyme in the assembly and secretion of apolipoprotein B (apoB)-containing lipoproteins from the liver and intestines. By inhibiting MTP, **PF-02575799** effectively reduces the levels of plasma triglycerides and cholesterol, making it a compound of interest for the study and potential treatment of dyslipidemia. These application notes provide detailed protocols for the use of **PF-02575799** in rat models of dyslipidemia, based on available preclinical data.

Mechanism of Action: MTP Inhibition

Microsomal triglyceride transfer protein (MTP) is an intracellular lipid transfer protein that plays a crucial role in the formation of very-low-density lipoproteins (VLDL) in the liver and chylomicrons in the intestine. MTP facilitates the transfer of triglycerides, cholesteryl esters, and phospholipids to nascent apoB. Inhibition of MTP by **PF-02575799** prevents the proper lipidation of apoB, leading to its intracellular degradation and a subsequent decrease in the secretion of VLDL and chylomicrons into the circulation. This ultimately results in lower plasma levels of triglycerides and low-density lipoprotein (LDL) cholesterol.





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Figure 1: Signaling pathway of MTP inhibition by PF-02575799.

Experimental Protocols Seven-Day Dose-Response Study in Rats

This protocol is designed to evaluate the dose-dependent effects of **PF-02575799** on plasma lipids, as well as to monitor for potential liver toxicity.

Objective: To determine the minimally effective dose of **PF-02575799** for triglyceride reduction and to assess the safety profile at higher doses.

Animal Model: Male Sprague-Dawley rats are a commonly used strain for metabolic studies. For dyslipidemia models, rats can be fed a high-fat diet for several weeks prior to and during the study to induce elevated plasma lipid levels.

Materials:

PF-02575799

Vehicle for formulation (e.g., a spray-dried dispersion)



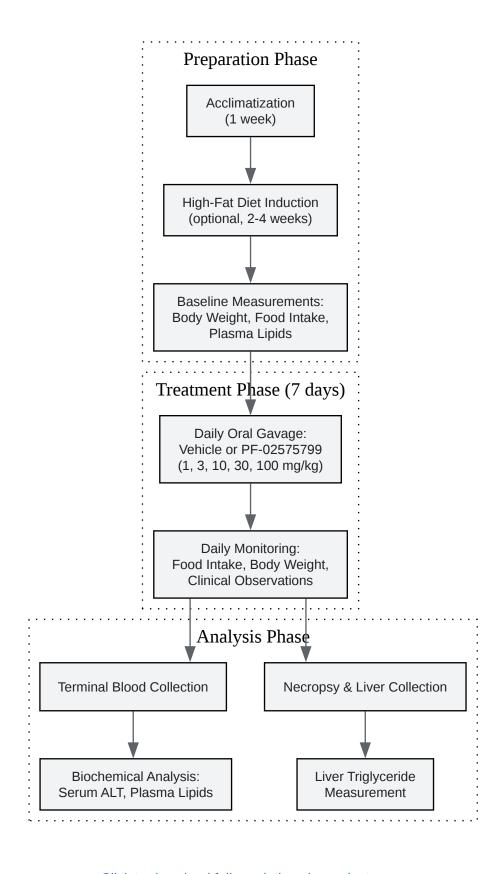




- Standard or high-fat rat chow
- Oral gavage needles
- Blood collection supplies (e.g., EDTA tubes)
- Centrifuge
- Assay kits for triglycerides and alanine transaminase (ALT)
- Liver tissue collection and storage supplies

Experimental Workflow:





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